Technical Support Center: Parimifasor Off-Target Effects in Research

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Compound of Interest	
Compound Name:	*Parimifasor*
CAS No.:	*1796641-10-5*
Cat. No.:	*B609838*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the off-target effects of **Parimifasor** (formerly LYC-30937-EC).

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **Parimifasor**?

Parimifasor is a first-in-class, oral, gut-directed immunomodulator that acts as a modulator of F1F0-ATPase.[1] Its intended mechanism is to selectively induce apoptosis (cell death) in pathogenic, chronically activated T-lymphocytes, which have unique metabolic features making them highly dependent on mitochondrial metabolism.[2] This selective action was proposed to spare normal, healthy lymphocytes.[2]

Q2: Why is targeting F1F0-ATPase a concern for off-target effects?

F1F0-ATPase is a fundamental enzyme for energy production (ATP synthesis) in the mitochondria of all eukaryotic cells. Due to its ubiquitous presence and critical function,

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inhibition of F1F0-ATPase carries a risk of off-target effects in various tissues, which could disrupt cellular energy homeostasis.

Q3: What were the clinical development statuses of **Parimifasor**?

Parimifasor underwent Phase 2 clinical trials for moderate chronic plaque-type psoriasis (NCT02872285) and ulcerative colitis (NCT02762500, NCT02764229).[3] The psoriasis trial was completed, while the open-label extension study for ulcerative colitis was terminated.[3] As of February 2021, the development of **Parimifasor** for both plaque psoriasis and ulcerative colitis was discontinued.[1]

Q4: Were any off-target effects reported in preclinical studies?

Publicly available preclinical data from Lycera Corp. suggested that **Parimifasor** had a selective mechanism of action. In vivo administration in animal models reportedly did not affect the activity and survival of normal lymphocytes, suggesting a favorable safety profile in these early studies.[2] The gut-directed enteric-coated formulation was designed to limit systemic exposure and potential side effects.[2]

Q5: What are the potential, theoretically-derived off-target effects of F1F0-ATPase modulation?

Based on the known function of F1F0-ATPase, potential off-target effects from its inhibition could include:

- Cellular Energy Depletion: Non-selective inhibition could lead to decreased ATP levels in healthy cells, impairing their function.
- Increased Oxidative Stress: Inhibition of F1F0-ATPase can lead to an increase in superoxide production, potentially causing oxidative damage to cells.
- Metabolic Shifts: Cells might shift to alternative energy production pathways, such as glycolysis, which could have broader metabolic consequences.
- Effects on Non-Immune Cells: Tissues with high energy demands, such as cardiac and neuronal tissues, could be particularly susceptible to off-target F1F0-ATPase inhibition.

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Troubleshooting Guides for In Vitro and In Vivo Experiments

Researchers working with **Parimifasor** or similar F1F0-ATPase modulators may encounter specific experimental issues. The following guides provide potential explanations and troubleshooting steps.

Issue 1: Unexpected Cytotoxicity in Non-Target Immune Cells

Symptoms:

- Increased cell death observed in control lymphocyte populations (e.g., naive T-cells, B-cells) in vitro.
- General signs of toxicity in animal models, such as weight loss or organ damage, not confined to immune tissues.

Potential Causes and Troubleshooting:

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Potential Cause	Troubleshooting Steps
Lack of Cellular Selectivity	1. Titration Experiment: **Perform a dose-response curve with a wide range of Parimifasor concentrations on both activated pathogenic T-cells and various non-target immune and non-immune cell lines.** 2. ATP Assay: **Measure intracellular ATP levels in different cell types after treatment to quantify the impact on cellular energy metabolism.** 3. Apoptosis/Necrosis Assay: **Use flow cytometry with Annexin V and Propidium Iodide staining to distinguish between apoptosis and necrosis in different cell populations.**
High Systemic Exposure	1. Pharmacokinetic (PK) Analysis: In animal studies, measure plasma and tissue concentrations of Parimifasor to assess systemic versus localized gut exposure. 2. Formulation Assessment: If using a custom formulation, verify its integrity and release profile to ensure it remains gut-directed.

| Off-Target Kinase Inhibition | 1. Kinase Profiling: Screen **Parimifasor** against a panel of kinases to identify potential off-target interactions. 2. Downstream Signaling Analysis: Use western blotting or phosphoproteomics to assess the activation state of key signaling pathways unrelated to F1F0-ATPase. |

Issue 2: Inconsistent Efficacy in Disease Models

Symptoms:

- High variability in the reduction of inflammatory markers or disease scores in animal models of autoimmune disease.
- Lack of a clear dose-response relationship.

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Potential Causes and Troubleshooting:

Potential Cause	Troubleshooting Steps
Metabolic State of Target Cells	1. Metabolic Profiling: **Analyze the metabolic phenotype (e.g., glycolysis vs. oxidative phosphorylation) of the target pathogenic T-cells in your specific disease model. The efficacy of Parimifasor is dependent on the high mitochondrial activity of these cells.** 2. Seahorse Assay: **Use a Seahorse analyzer to measure the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR) of target cells to confirm their metabolic state.**
Variability in Gut Microbiome	1. Microbiome Analysis: Sequence the gut microbiome of experimental animals, as it can influence drug metabolism and the host immune response. 2. Co-housing: Co-house animals to normalize their gut microbiota before starting the experiment.

| Drug Stability and Delivery | 1. Stability Testing: Confirm the stability of **Parimifasor** in the vehicle used for administration over the course of the experiment. 2. Route of Administration: If not using an oral, gut-directed formulation, consider the impact of the administration route on drug distribution and efficacy. |

Experimental Protocols

Protocol 1: Assessing Cellular Selectivity of F1F0-ATPase Inhibitors

- Cell Culture: Culture activated pathogenic T-cells (e.g., Th17 cells differentiated in vitro) and control cells (e.g., naive CD4+ T-cells, fibroblasts).

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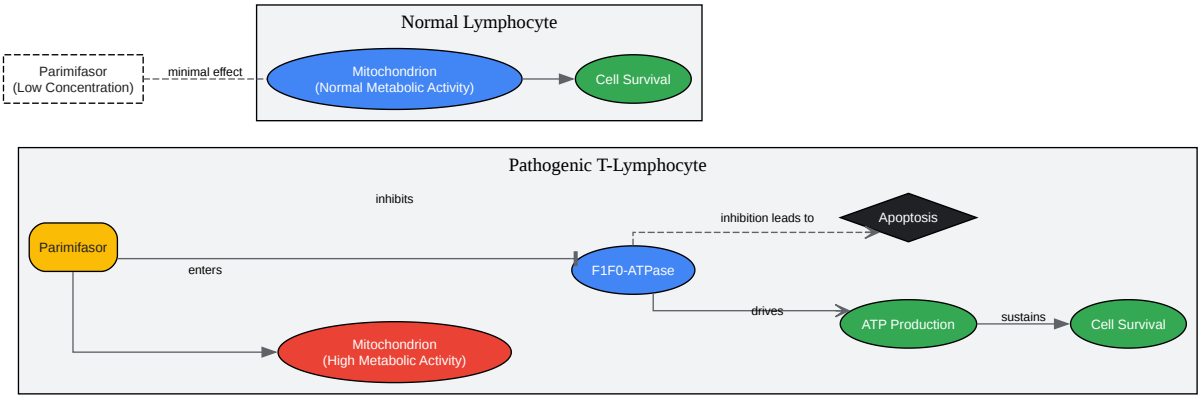
- Treatment: Treat cells with a range of concentrations of **Parimifasor** (or other F1F0-ATPase inhibitors) and a vehicle control for 24-48 hours.
- Viability Assay: Assess cell viability using a colorimetric assay (e.g., MTS) or a fluorescence-based live/dead stain.
- ATP Measurement: Lyse a parallel set of treated cells and measure intracellular ATP levels using a luciferase-based ATP assay kit.
- Apoptosis Analysis: Stain cells with Annexin V-FITC and Propidium Iodide (PI) and analyze by flow cytometry to quantify apoptotic and necrotic cells.
- Data Analysis: Compare the IC50 values for viability and ATP reduction between the different cell types to determine the selectivity index.

Protocol 2: Measuring Mitochondrial Respiration and Glycolysis

- Cell Seeding: Seed target and control cells in a Seahorse XF Cell Culture Microplate.
- Inhibitor Injection: Prepare injection ports with **Parimifasor**, oligomycin (positive control for F1F0-ATPase inhibition), and other modulators of mitochondrial function (e.g., FCCP, rotenone/antimycin A).
- Seahorse Assay: Perform a mitochondrial stress test to measure basal respiration, ATP-linked respiration, maximal respiration, and non-mitochondrial oxygen consumption.
- Glycolysis Stress Test: In a separate plate, perform a glycolysis stress test to measure glycolysis, glycolytic capacity, and glycolytic reserve.
- Data Analysis: Analyze the changes in OCR and ECAR to determine the effect of **Parimifasor** on mitochondrial respiration and glycolysis.

Visualizations

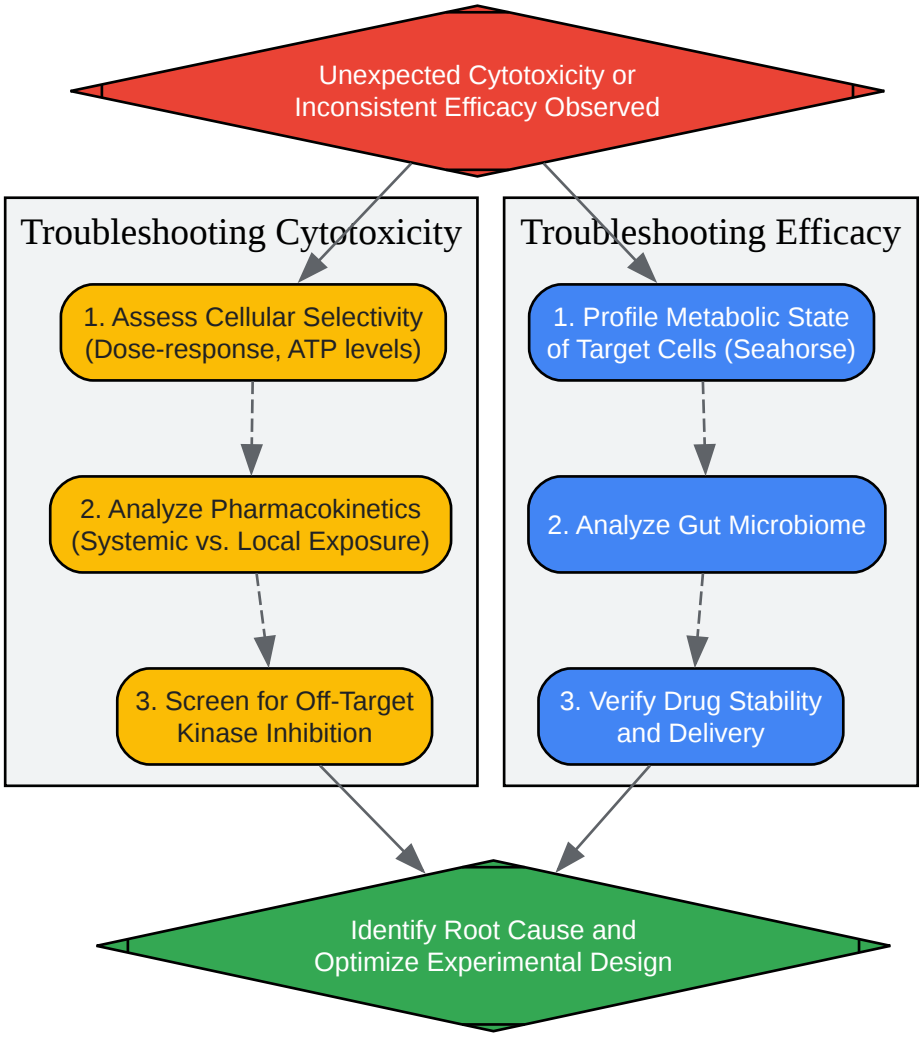
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Caption: Intended selective mechanism of **Parimifasor**.

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Caption: Workflow for troubleshooting **Parimifasor** experiments.

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